

physical and chemical properties of Calendulose H

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Compound of Interest

Compound Name: *Calendulose H*

Cat. No.: *B1654697*

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An In-depth Technical Guide to Calendulose H

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Calendulose H**, a triterpenoid saponin with significant therapeutic potential. The information is compiled from publicly available scientific literature and databases, offering a foundational resource for further research and development.

Physicochemical Properties

Calendulose H is a complex glycoside of oleanolic acid, a pentacyclic triterpene. While specific experimental data for some physical properties are not readily available in current literature databases, computed and known properties are summarized below.

Property	Data	Reference(s)
Molecular Formula	C ₄₈ H ₇₆ O ₁₉	[1][2]
Molecular Weight	957.11 g/mol	[1][2]
CAS Number	26020-29-1	[1][2]
IUPAC Name	(2S,3S,4S,5R,6R)-6- [[[(3S,4aR,6aR,6bS,8aS,12aS, 14aR,14bR)-4,4,6a,6b,11,11,1 4b-heptamethyl-8a- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxycarbonyl- 1,2,3,4a,5,6,7,8,9,10,12,12a,1 4,14a-tetradecahydropicen-3- yl]oxy]-3,5-dihydroxy-4- [(2S,3R,4S,5R,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxyoxane-2-carboxylic acid	[1]
Synonyms	Calendulaglycoside C, UNII- XR4A17TSS	[1]
Natural Sources	Calendula officinalis (Marigold) roots, Momordica cochinchinensis vine	[2][3]
Computed XLogP3	2.7	[1]
Appearance	Data not available	
Melting Point	Data not available	
Solubility	Data not available. As a saponin, it is expected to have some solubility in water and polar organic solvents like methanol and ethanol.	[4]

Optical Activity

Data not available

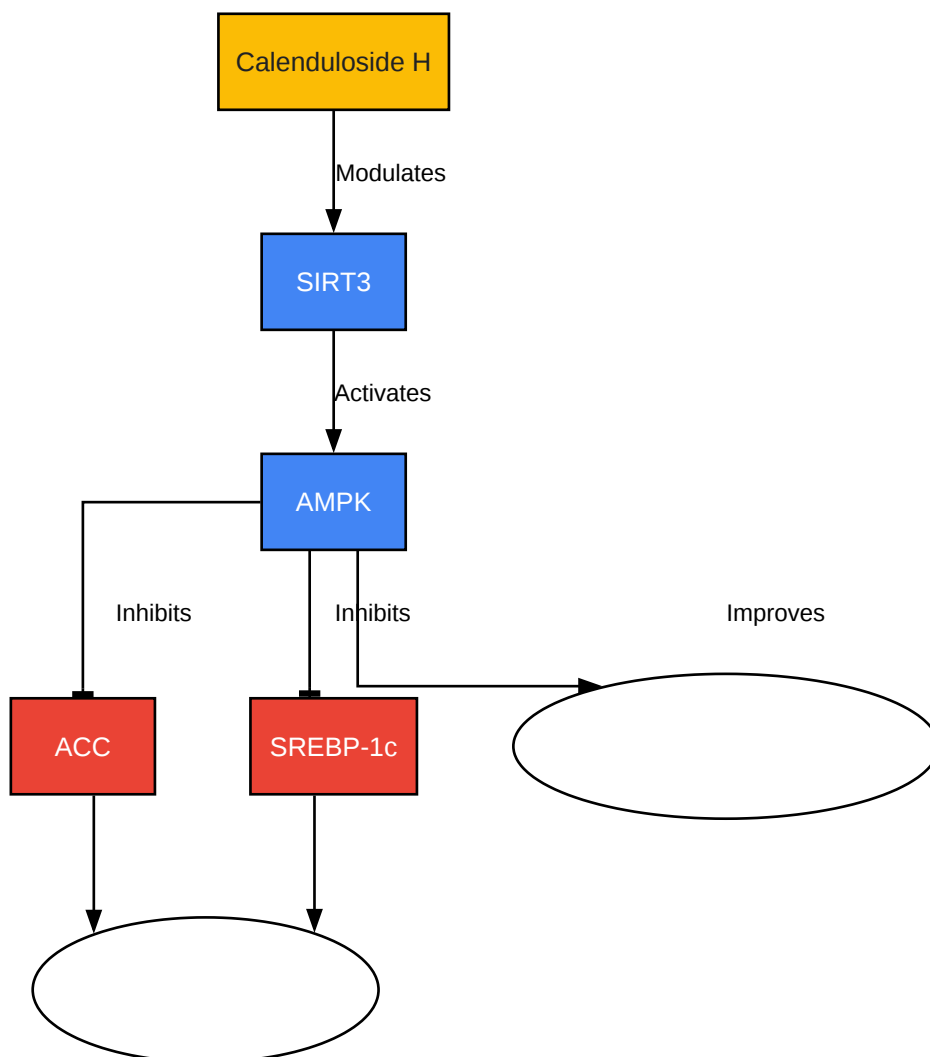
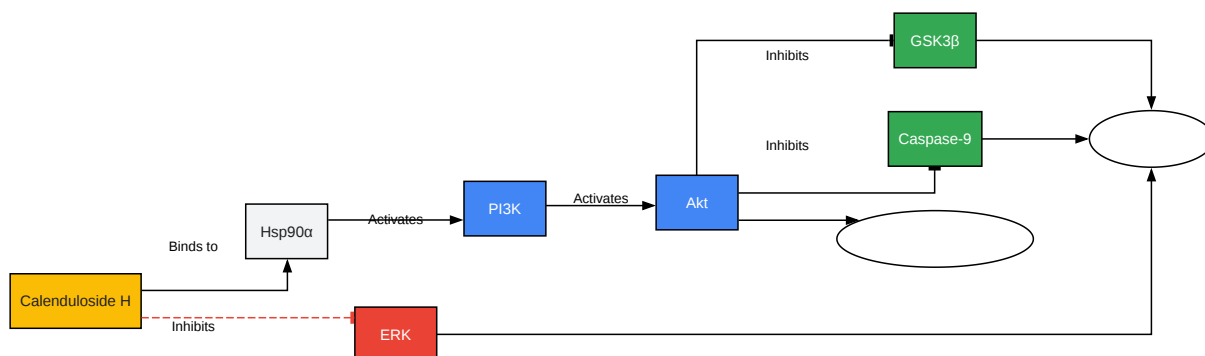
[\[5\]](#)

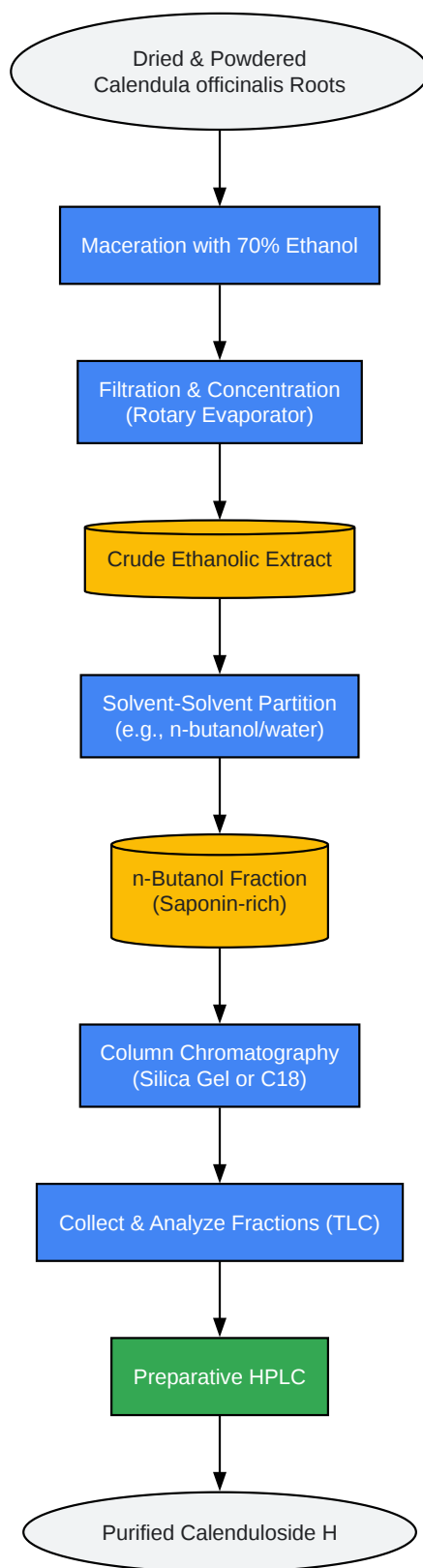
Note on Spectral Data: Specific experimental spectral data such as ^1H -NMR, ^{13}C -NMR, IR, and detailed HRMS fragmentation for purified **Calendulose H** are not readily available in the public domain. Identification in plant extracts is typically achieved using hyphenated techniques like UHPLC-HRMS/MS.[\[4\]](#)

Biological Activity and Signaling Pathways

Calendulose H has demonstrated notable anti-inflammatory, anti-proliferative, neuroprotective, and hepatoprotective activities.[\[2\]](#) Its mechanisms of action are linked to the modulation of key cellular signaling pathways.

In the context of neurodegenerative diseases like Parkinson's, compounds from *Calendula officinalis* have been shown to offer neuroprotection by modulating the PI3K/Akt and ERK signaling pathways. The proposed mechanism involves the binding of active compounds to Heat Shock Protein 90 (Hsp90), which acts as a molecular chaperone for several proteins, including components of the PI3K/Akt pathway.[\[6\]](#)[\[7\]](#) This interaction leads to the activation of the pro-survival PI3K/Akt pathway and the inhibition of the pro-apoptotic ERK pathway.





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